

# Streptomycin sulphate stock solution preparation and storage for lab use

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## Compound of Interest

Compound Name: *Streptomycin sulphate*

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## Application Notes and Protocols: Streptomycin Sulfate Stock Solution

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of streptomycin sulfate stock solutions for laboratory use.

## Chemical and Physical Properties

Streptomycin sulfate is a widely used aminoglycoside antibiotic in research laboratories to inhibit the growth of Gram-positive and some Gram-negative bacteria.[\[1\]](#)[\[2\]](#) It functions by binding to the 30S ribosomal subunit of bacteria, which interferes with protein synthesis.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Properties of Streptomycin Sulfate

Property	Value	References
Molecular Formula	$(C_{21}H_{39}N_7O_{12})_2 \cdot 3H_2SO_4$	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	1457.38 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to light yellow hygroscopic powder	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in Water	Freely soluble; 100 mg/mL to 242.5 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Solubility in PBS (pH 7.2)	Approximately 10 mg/mL	<a href="#">[7]</a>
Solubility in DMSO	Approximately 2 mg/mL	<a href="#">[7]</a>
Solubility in Dimethyl Formamide	Approximately 13 mg/mL	<a href="#">[7]</a>

## Preparation of Streptomycin Sulfate Stock Solution

The following protocol outlines the steps for preparing a sterile stock solution of streptomycin sulfate. The most common solvent is sterile, deionized, or Milli-Q water.[\[3\]](#)

## Materials

- Streptomycin sulfate powder
- Sterile, deionized, or Milli-Q water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer or magnetic stirrer
- Analytical balance and weigh boats
- Sterile syringe filters (0.22  $\mu$ m pore size)
- Sterile syringes

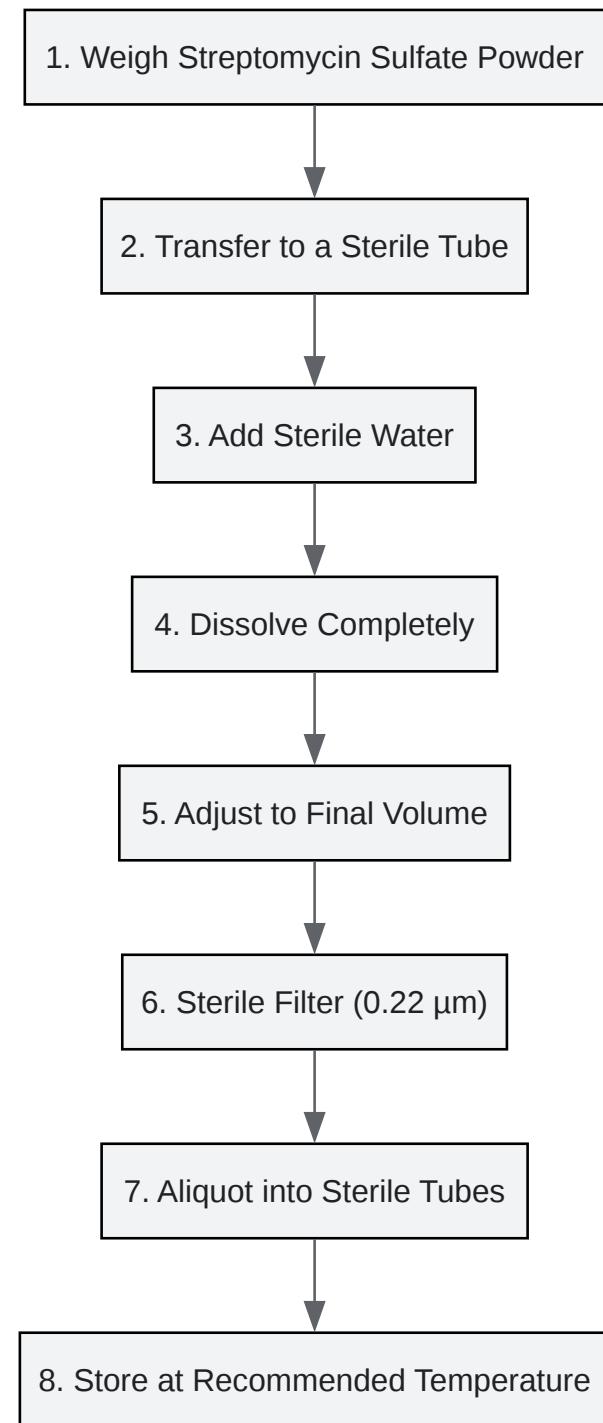
- Sterile microcentrifuge tubes or cryovials for aliquoting

## Protocol

- Determine the Desired Concentration and Volume: Common stock solution concentrations range from 10 mg/mL to 100 mg/mL.[\[4\]](#)[\[5\]](#) For this protocol, we will prepare a 50 mg/mL stock solution.
- Weighing: In a sterile weigh boat, accurately weigh the required amount of streptomycin sulfate powder. For a 10 mL stock solution of 50 mg/mL, weigh out 500 mg of streptomycin sulfate.[\[3\]](#)
- Dissolving: Transfer the powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL) to the tube.
- Mixing: Cap the tube securely and mix thoroughly using a vortex mixer or a magnetic stirrer until the powder is completely dissolved.[\[3\]](#)
- Adjusting the Final Volume: Once dissolved, add sterile water to reach the final desired volume (e.g., 10 mL).[\[3\]](#)
- Sterilization: Draw the solution into a sterile syringe. Attach a sterile 0.22  $\mu$ m syringe filter to the syringe.[\[2\]](#)[\[4\]](#)[\[5\]](#) Dispense the solution through the filter into a new sterile conical tube. This step is crucial for removing any potential bacterial contamination.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile microcentrifuge tubes or cryovials.[\[3\]](#) This practice minimizes the risk of contamination from repeated use of the main stock and avoids repeated freeze-thaw cycles.[\[8\]](#)

## Visual Workflow for Stock Solution Preparation

## Workflow for Streptomycin Sulfate Stock Solution Preparation



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Caption: A step-by-step workflow for preparing a sterile streptomycin sulfate stock solution.

## Storage and Stability

Proper storage of streptomycin sulfate stock solutions is critical to maintain their efficacy.

Table 2: Storage Recommendations for Streptomycin Sulfate Solutions

Storage Temperature	Duration	Stability Notes	References
-80°C	Up to 1 year	Recommended for long-term storage.	[6][8][9]
-20°C	1 month to 1 year	Suitable for long-term storage.	[3][5][8][10]
2-8°C	Up to 1 month	For short-term storage.	[10]
Room Temperature	1 week (protected from light)	Not generally recommended for prolonged storage.	[11]
37°C	3 days	Solutions are stable for a short period at this temperature.	[10]

### Important Considerations:

- Light Sensitivity: Protect solutions from light, especially during room temperature storage.[11]
- Hygroscopic Nature: The powder form is hygroscopic and should be stored in a tightly sealed container in a dry place.[1][12]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as they can degrade the antibiotic. [8] Aliquoting is highly recommended.

## Quality Control

The pH of a freshly prepared streptomycin sulfate solution should be between 4.5 and 7.0 for a 200 mg/mL solution in water.[11][13]

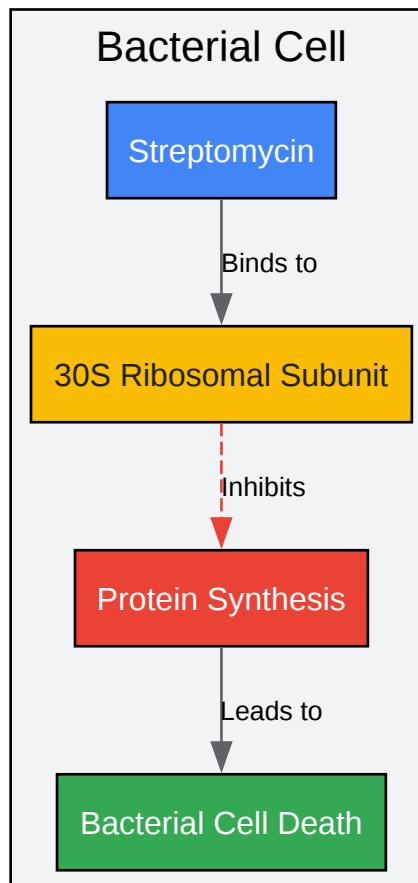
## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling streptomycin sulfate powder and solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

## Signaling Pathway and Mechanism of Action

Streptomycin exerts its antibacterial effect by inhibiting protein synthesis in susceptible bacteria.

### Mechanism of Action of Streptomycin



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Caption: Streptomycin inhibits bacterial protein synthesis, leading to cell death.

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